

"4-Bromo-2-methylbutan-2-ol" safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 4-Bromo-2-methylbutan-2-ol

Cat. No.: B138304

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In-Depth Technical Guide: 4-Bromo-2-methylbutan-2-ol (CAS: 35979-69-2)

A Comprehensive Overview of Safety, Handling, and Disposal for Research and Drug Development Professionals

This technical guide provides a detailed overview of the safety protocols, handling procedures, and disposal methods for **4-Bromo-2-methylbutan-2-ol**. The information is intended for researchers, scientists, and professionals in the field of drug development who may work with this compound.

Chemical Identification and Properties

4-Bromo-2-methylbutan-2-ol is a tertiary alcohol containing bromine. Its unique structure makes it a potential intermediate in various organic syntheses. A clear understanding of its physical and chemical properties is fundamental to its safe handling.

Property	Value	Source
CAS Number	35979-69-2	[1] [2]
Molecular Formula	C5H11BrO	[1] [3]
Molecular Weight	167.04 g/mol	[1]
Appearance	Light yellow-brown liquid or solid-liquid mixture	[2] [4]
Boiling Point	189.7 ± 23.0 °C at 760 mmHg	[2]
Storage Temperature	4°C	[2]

Hazard Identification and Safety Precautions

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Bromo-2-methylbutan-2-ol** is classified as a warning-level hazard.[\[2\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

Pictogram:

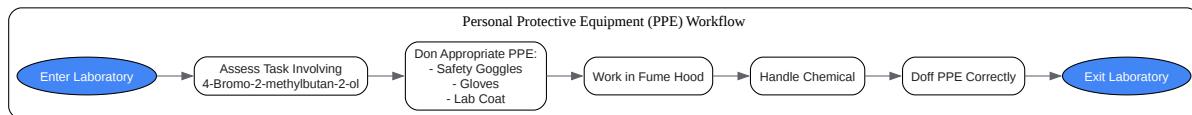
- GHS07 (Exclamation Mark)[\[2\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **4-Bromo-2-methylbutan-2-ol**:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area, preferably a fume hood. If ventilation is inadequate, a respirator with an appropriate cartridge for organic vapors should be used.



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Figure 1. A workflow diagram for the correct use of Personal Protective Equipment (PPE).

First Aid Measures

In case of accidental exposure, immediate action is crucial.

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician.
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Handling and Storage Protocols

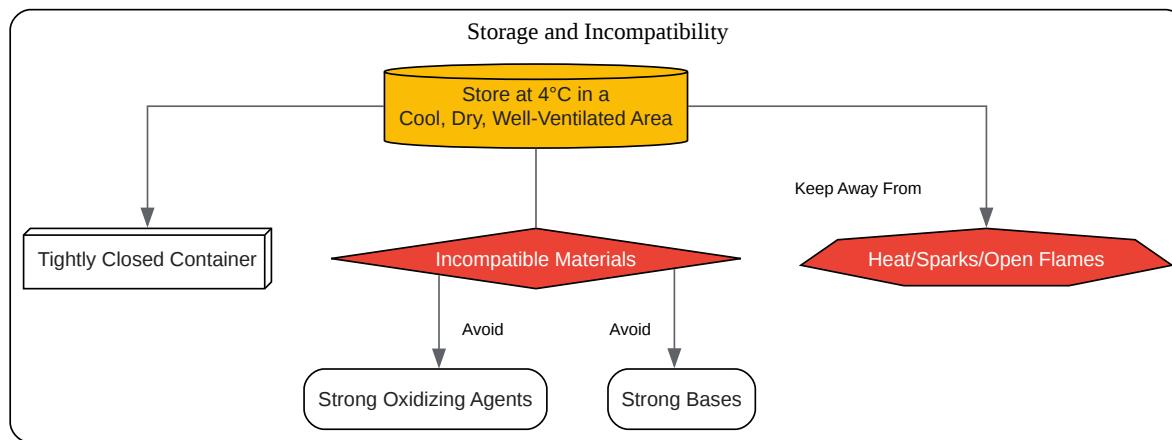
Proper handling and storage are essential to maintain the stability of **4-Bromo-2-methylbutan-2-ol** and prevent accidents.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Use non-sparking tools and take precautionary measures against static discharge.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- The recommended storage temperature is 4°C.[\[2\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.



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Figure 2. Key storage precautions for **4-Bromo-2-methylbutan-2-ol**.

Experimental Protocols

While a specific, detailed synthesis protocol for **4-bromo-2-methylbutan-2-ol** is not readily available in peer-reviewed literature, a general method for the bromination of tertiary alcohols can be adapted. One such method involves the reaction of a tertiary alcohol with bromine in the presence of a neutralizing agent.

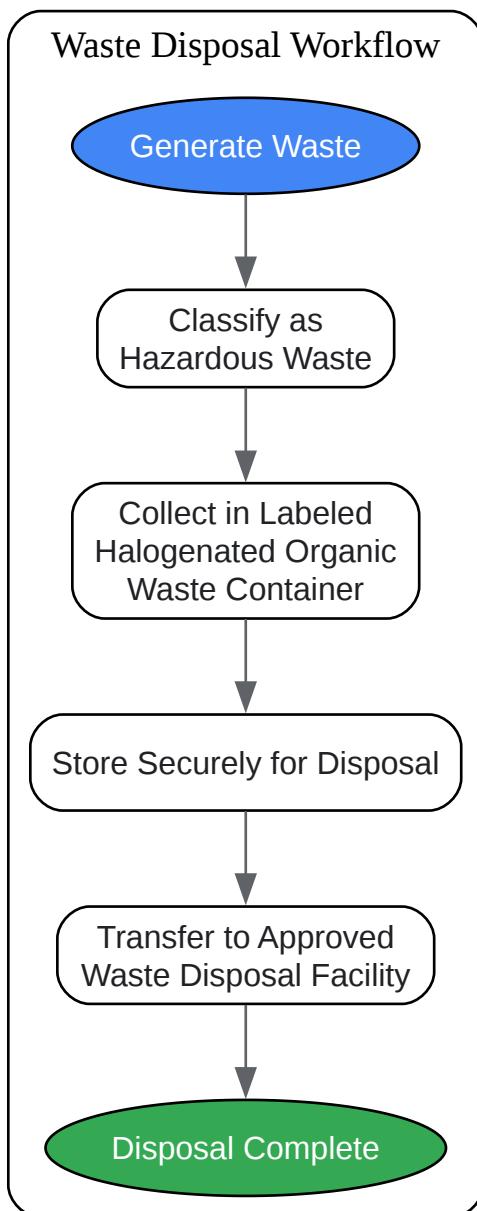
A patent describes a process for the halogenation of tertiary alcohols which can serve as a basis for a potential synthesis:

- Reaction: A tertiary alcohol is reacted with bromine in an aqueous solution.
- Neutralizing Agent: A neutralizing agent, such as calcium carbonate, is used to suppress the replacement of the hydroxyl group by bromine.
- Purification: The resulting bromo tertiary alcohol can be purified by distillation under a good vacuum.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations.

- Waste Classification: This material should be treated as hazardous waste.
- Containerization: Collect waste in a designated and properly labeled container for halogenated organic waste. Do not mix with other waste streams.
- Disposal Method: Dispose of contents/container to an approved waste disposal plant.



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Figure 3. A general workflow for the safe disposal of **4-Bromo-2-methylbutan-2-ol** waste.

Toxicological Information

Detailed toxicological studies specifically for **4-Bromo-2-methylbutan-2-ol** are not widely available. The provided GHS hazard statements are based on the structural alerts and properties of similar brominated organic compounds and tertiary alcohols. It is prudent to handle this chemical with the assumption that it may have significant toxicological effects, as indicated by its hazard classification.

Reactivity Profile

As a tertiary bromoalkane, **4-Bromo-2-methylbutan-2-ol** is expected to undergo nucleophilic substitution reactions, likely through an SN1 mechanism due to the stability of the tertiary carbocation intermediate. It may also participate in elimination reactions in the presence of a strong, non-nucleophilic base. The presence of the hydroxyl group may also influence its reactivity, potentially leading to intramolecular reactions under certain conditions.

This guide is intended to provide a comprehensive overview of the safety and handling of **4-Bromo-2-methylbutan-2-ol**. It is essential to consult the specific Safety Data Sheet (SDS) provided by the supplier and to conduct a thorough risk assessment before commencing any work with this chemical. Always adhere to established laboratory safety protocols and institutional guidelines.

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References

- 1. 4-Bromo-2-methylbutan-2-ol | C5H11BrO | CID 10607172 - PubChem
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- 2. 4-Bromo-2-methylbutan-2-ol | 35979-69-2 [sigmaaldrich.com]

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- 4. 4-Bromo-2-methylbutan-2-ol 95% | CAS: 35979-69-2 | AChemBlock [achemblock.com]
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